

using alpha-Terpinyl acetate as a fragrance ingredient in formulations

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Compound of Interest

Compound Name: *alpha-Terpinyl acetate*

Cat. No.: *B10798854*

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Application Notes: α -Terpinyl Acetate in Fragrance Formulations

For Researchers, Scientists, and Drug Development Professionals

Introduction

Alpha-terpinyl acetate (α -terpinyl acetate) is a widely utilized monoterpene ester in the fragrance and flavor industries.[1] It is valued for its pleasant, sweet, and mildly herbaceous aroma with floral and citrus undertones, often compared to bergamot and lavender.[2][3] Naturally occurring in essential oils like cardamom and thyme, it is also synthesized for broad application in fine fragrances, personal care products, and household goods.[1][4] Its stability in various media makes it a versatile ingredient for researchers and formulators.[2][5] This document provides detailed technical data, application guidance, and experimental protocols for the effective use of α -terpinyl acetate.

Physicochemical & Olfactory Properties

The physical and chemical characteristics of α -terpinyl acetate are crucial for predicting its behavior in formulations. Key properties are summarized in Table 1.

Table 1: Physicochemical Properties of α -Terpinyl Acetate

Property	Value	Reference(s)
IUPAC Name	2-(4-methylcyclohex-3-en-1-yl)propan-2-yl acetate	[6]
CAS Number	80-26-2	[7]
Molecular Formula	C ₁₂ H ₂₀ O ₂	[7]
Molecular Weight	196.29 g/mol	[6][7]
Appearance	Colorless to pale yellow liquid	[3][8]
Boiling Point	220 - 232 °C	[4][7]
Flash Point	>99.4 °C (211 °F)	[2][9]
Vapor Pressure	~0.038 - 0.039 mmHg @ 25 °C	[2][7]
Density	~0.953 - 0.962 g/mL @ 25 °C	[2]
Solubility	Soluble in ethanol and oils; insoluble in water.	[2][3][4]
logP (o/w)	2.4 - 4.4	[1][7]

The olfactory profile determines the sensory contribution of α -terpinyl acetate to a fragrance. Its characteristics are detailed in Table 2.

Table 2: Olfactory Profile of α -Terpinyl Acetate

Parameter	Description	Reference(s)
Odor Type	Herbal, floral, sweet, citrus, with lavender and bergamot nuances.	[2] [3] [4]
Odor Strength	Medium	[2]
Substantivity	~20 hours on a smelling strip	[2]
Odor Threshold	2.5 ppm (0.00025%)	[7]
Typical Use Level	1% up to 30% in fragrance concentrate	[5]
Common Applications	Soaps, shampoos, lotions, detergents, air fresheners, fine fragrances.	[3] [4]

Safety & Regulatory Profile

Understanding the safety and regulatory landscape is critical for formulation development.

Alpha-terpinyl acetate has been assessed for safety by relevant bodies.

Table 3: Safety & Regulatory Data for α -Terpinyl Acetate

Parameter	Finding	Reference(s)
Oral LD50 (Rat)	5075 mg/kg	[3][9]
Skin Irritation	Causes skin irritation (GHS Category 2)	[9][10]
Eye Irritation	Causes serious eye irritation (GHS Category 2A)	[9][10]
Skin Sensitization	No safety concerns under current declared levels of use.	[11]
Genotoxicity	Does not present a concern for genotoxicity.	[11]
IFRA Standards	Compliant with IFRA standards; usage levels depend on the product category.	[12][13]
GHS Hazard	H411: Toxic to aquatic life with long lasting effects.	[14]

Experimental Protocols

The following protocols provide standardized methods for evaluating α -terpinyl acetate in fragrance applications.

Protocol: Evaluation of Olfactory Profile using Gas Chromatography-Olfactometry (GC-O)

This protocol outlines the characterization of the odor-active components of a fragrance formulation containing α -terpinyl acetate.

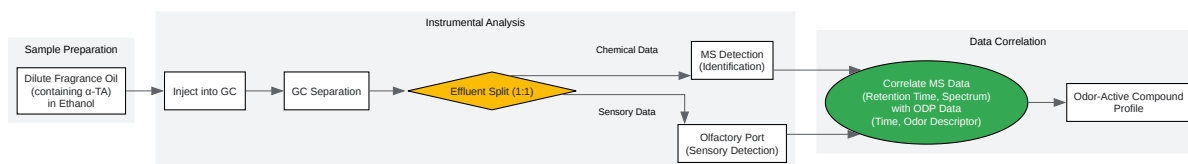
- **Objective:** To separate and identify the specific aroma contribution of α -terpinyl acetate and other volatile compounds within a formulation.
- **Principle:** A sample is injected into a gas chromatograph (GC) to separate its volatile components. The effluent is split between a mass spectrometer (MS) for chemical

identification and a sniffing port, where a trained analyst assesses the odor of each eluting compound.

Methodology:

- Sample Preparation: Dilute the fragrance oil containing α -terpinyl acetate in a suitable solvent (e.g., ethanol) to an appropriate concentration (e.g., 1000 ppm).
- Instrumentation:
 - Gas Chromatograph with a polar capillary column (e.g., DB-WAX).
 - Effluent splitter (1:1 ratio).
 - Mass Spectrometer (MS) detector.
 - Olfactory Detection Port (ODP) with a humidified air supply.
- GC Conditions:
 - Injector Temp: 250 °C
 - Carrier Gas: Helium at 1.0 mL/min (constant flow).
 - Oven Program: Start at 50 °C, hold for 2 min, ramp at 5 °C/min to 230 °C, hold for 10 min.
 - Split Ratio: 10:1
- MS Conditions:
 - Ionization Mode: Electron Impact (EI) at 70 eV.
 - Mass Range: m/z 35-350.
 - Transfer Line Temp: 240 °C.
- Olfactometry Procedure:
 - A trained sensory panelist sniffs the effluent from the ODP throughout the GC run.

- The panelist records the time, intensity, and a descriptor for each odor detected.
- Data Analysis: Correlate the retention times of detected odors with the peaks identified by the MS to assign aromas to specific chemical compounds.



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Caption: Workflow for Gas Chromatography-Olfactometry (GC-O) analysis.

Protocol: Assessment of Stability in an Emulsion Base

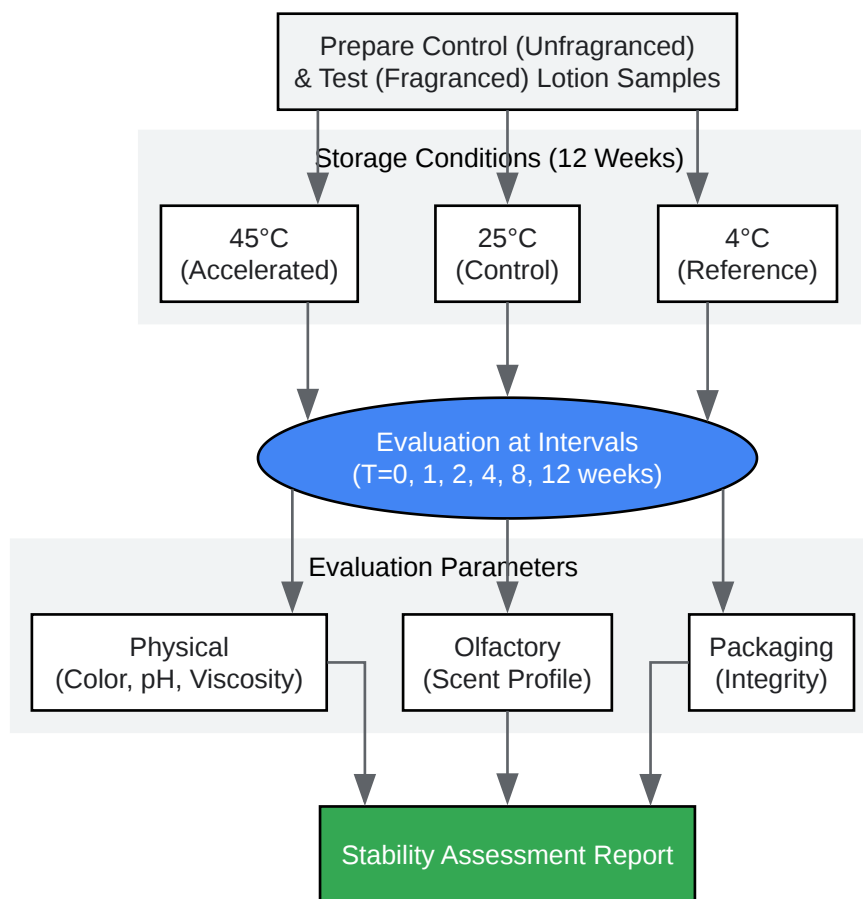
This protocol describes an accelerated stability test to evaluate the performance and integrity of α-terpinyl acetate in a cosmetic lotion.

- Objective: To predict the long-term chemical and physical stability of a fragranced lotion by subjecting it to elevated temperatures.
- Principle: Chemical degradation and physical changes are accelerated at higher temperatures. By observing the product over a shorter period under stressed conditions, its shelf life at room temperature can be estimated. A common guideline is that 3 months at 45°C is equivalent to approximately two years at ambient temperature.^{[5][15]}

Methodology:

- Sample Preparation:
 - Prepare a batch of the control lotion base (unfragranced).

- Prepare a test batch by incorporating α -terpinyl acetate into the lotion base at the desired concentration (e.g., 0.8%).
- Package samples in the final intended packaging and in inert glass jars for comparison.
- Storage Conditions:
 - Place samples in stability chambers at the following conditions:
 - $45^{\circ}\text{C} \pm 2^{\circ}\text{C}$ (Accelerated)
 - $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / 60% RH (Room Temperature Control)
 - $4^{\circ}\text{C} \pm 2^{\circ}\text{C}$ (Refrigerator Control)
- Testing Schedule: Evaluate samples at intervals: Time 0, 1 week, 2 weeks, 4 weeks, 8 weeks, and 12 weeks.
- Evaluation Parameters:
 - Physical: Color, clarity, viscosity, pH, phase separation, and weight loss.
 - Olfactory: Odor profile compared to the control stored at 4°C . Note any changes, such as weakening, souring, or distortion of the scent.
 - Packaging: Check for any interaction with the packaging, such as leakage, discoloration, or paneling.
- Data Analysis: Compile the data in a table to track changes over time. The formulation is considered stable if it meets all physical, chemical, and olfactory specifications at the end of the 12-week period at 45°C .



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Caption: Workflow for accelerated stability testing of a fragranced emulsion.

Protocol: Measurement of Substantivity on Fabric using Headspace GC-MS

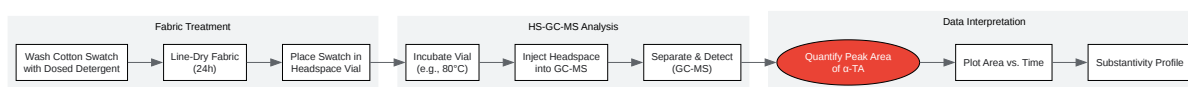
This protocol measures the longevity and release profile of α -terpinyl acetate from a fabric substrate, simulating its performance in a laundry product.

- Objective: To quantify the amount of α -terpinyl acetate remaining on fabric over time after washing and drying.
- Principle: Dynamic Headspace analysis coupled with Gas Chromatography-Mass Spectrometry (HS-GC-MS) is used to capture and measure the volatile compounds released from a fabric swatch. The amount of fragrance detected in the headspace is proportional to its concentration on the fabric.

Methodology:

- Sample Preparation:
 - Prepare a standard laundry detergent base.
 - Create a test sample by adding a known concentration of α -terpinyl acetate to the detergent base.
 - Wash pre-weighed, unfragranced cotton swatches with the test detergent under standardized conditions (water temperature, volume, wash time).
 - Line-dry the swatches in a controlled environment for 24 hours.
- Headspace Sampling:
 - Cut a standardized portion of the dried swatch and place it into a 20 mL headspace vial. Seal the vial.
 - Place the vial in the headspace autosampler.
 - Incubation: Equilibrate the vial at a set temperature (e.g., 80°C) for a set time (e.g., 15 minutes) to allow volatiles to partition into the headspace.
- Instrumentation:
 - Headspace Autosampler with a heated transfer line.
 - Gas Chromatograph-Mass Spectrometer (GC-MS).
- GC-MS Conditions:
 - Injector: Splitless mode, 250 °C.
 - Column: Non-polar (e.g., DB-5ms).
 - Oven Program: Start at 40 °C, hold 2 min, ramp at 10 °C/min to 280 °C, hold 5 min.
 - MS Scan Range: m/z 40-400.

- Data Collection & Analysis:
 - Analyze swatches at different time points after drying (e.g., 1 hour, 6 hours, 24 hours, 48 hours) to create a release profile.
 - Identify α -terpinyl acetate by its retention time and mass spectrum.
 - Quantify the peak area at each time point. Plot the peak area versus time to visualize the substantivity and evaporation rate.



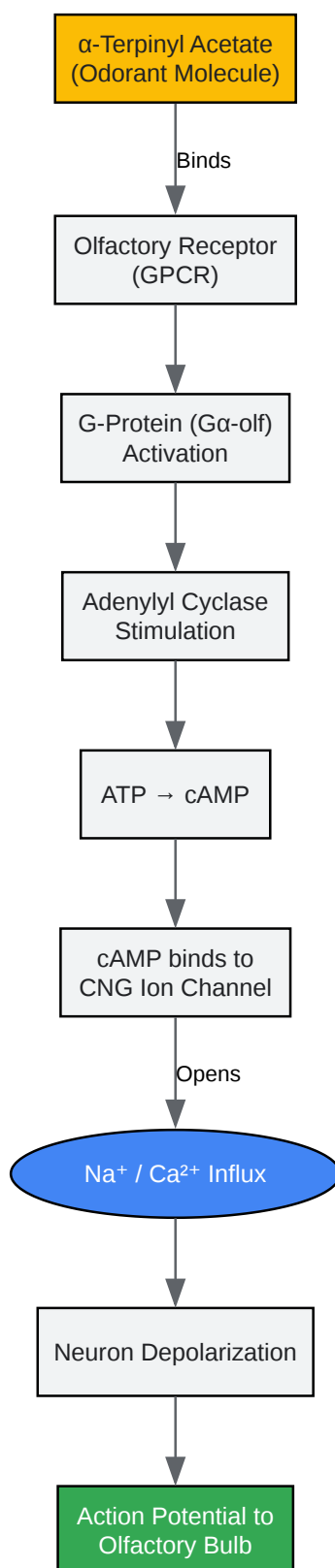
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Caption: Workflow for measuring fragrance substantivity on fabric.

Olfactory Signal Transduction

The perception of α -terpinyl acetate begins with its interaction with olfactory receptors in the nasal epithelium. This process initiates a complex signaling cascade.

An odorant molecule, such as α -terpinyl acetate, binds to a G-protein coupled receptor (GPCR) on the cilia of an olfactory sensory neuron.^[10] This binding activates the G-protein $G\alpha$ -olf, which in turn stimulates adenylyl cyclase to produce cyclic AMP (cAMP).^[16] The increase in intracellular cAMP opens cyclic nucleotide-gated (CNG) ion channels, leading to an influx of Na^+ and Ca^{2+} ions.^[12] This influx depolarizes the neuron, generating an electrical signal that is transmitted to the olfactory bulb in the brain, resulting in the perception of smell.



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Caption: Generalized olfactory signal transduction pathway.

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